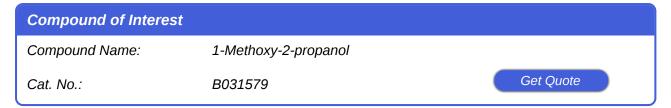


Application Notes and Protocols: 1-Methoxy-2propanol in Organic Synthesis

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methoxy-2-propanol, also known as propylene glycol monomethyl ether (PGME), is an increasingly popular organic solvent in various industrial and research applications.[1][2] Its favorable toxicological profile compared to ethylene glycol ethers, combined with its versatile solvency, makes it an attractive alternative for greener and safer chemical processes.[3][4] These notes provide an overview of the properties of **1-methoxy-2-propanol** and a detailed protocol for its application in the synthesis of a pharmaceutical agent.

Properties and Advantages of 1-Methoxy-2-propanol

1-Methoxy-2-propanol is a colorless liquid with a mild, ethereal odor.[5] It is miscible with water and a wide range of organic solvents.[6] Its physical and chemical properties make it a suitable solvent for a variety of organic reactions.

Key Advantages:

- Reduced Toxicity: It is considered a less toxic alternative to ethylene glycol ethers.
- Good Solvency: It can dissolve a wide range of polar and non-polar compounds.[7]
- Moderate Boiling Point: Its boiling point of 120 °C allows for reactions to be carried out at elevated temperatures without the need for high-pressure equipment.[8]



• "Green" Solvent: It is considered an environmentally friendly solvent and aligns with the principles of Green Chemistry for "Safer Solvents and Auxiliaries".[5][9]

Physical and Chemical Properties of 1-Methoxy-2-propanol

Property	Value	
CAS Number	107-98-2	
Molecular Formula	C4H10O2	
Molar Mass	90.12 g/mol	
Appearance	Colorless liquid	
Density	0.92 g/cm³ (at 20 °C)	
Melting Point	-97 °C	
Boiling Point	120 °C	
Flash Point	32 °C	
Solubility in Water	Miscible	

Safety Information

Hazard	Description	
Flammability	Flammable liquid and vapor.	
Health Hazards	May cause eye and skin irritation. Inhalation of high concentrations may cause central nervous system effects.	
Handling	Use in a well-ventilated area with appropriate personal protective equipment (gloves, safety glasses). Keep away from heat, sparks, and open flames.	

Note: Always consult the Safety Data Sheet (SDS) before handling any chemical.



Application in Pharmaceutical Synthesis: Synthesis of Iodixanol

A notable application of **1-methoxy-2-propanol** in pharmaceutical synthesis is in the preparation of Iodixanol, a non-ionic X-ray contrast agent.[3][6] It is used as a co-solvent in the dimerisation of 5-acetamido-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodo-isophthalamide (Compound A).[6]

Reaction Scheme:

2 x Compound A + Epichlorohydrin → Iodixanol

Experimental Protocol: Dimerization of Compound A to form Iodixanol

This protocol is adapted from the procedure described in patent EP 2277854 A1.[6]

Materials:

- 5-acetamido-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodo-isophthalamide (Compound A)
- 1-Methoxy-2-propanol
- Water
- Sodium hydroxide (NaOH)
- Concentrated hydrochloric acid (HCI)
- Epichlorohydrin

Procedure:

- In a suitable reaction vessel, dissolve Compound A (200 kg, 0.268 kmole) in a pre-mixed solution of **1-methoxy-2-propanol** (112 L) and water (48 L).
- Add sodium hydroxide (13.92 kg, 0.348 kmole) to the solution and heat to 55 °C to ensure complete dissolution.



- Cool the reaction mixture to 15 °C.
- Carefully add concentrated hydrochloric acid (18 kg, 0.173 kmole).
- Add epichlorohydrin (8.425 kg, 0.091 kmole) to the reaction mixture in one portion.
- Monitor the reaction progress by High-Performance Liquid Chromatography (HPLC).
- After approximately 34.5 hours, the reaction is expected to yield a mixture containing approximately 59.4% Iodixanol.[6]

Quantitative Data from Iodixanol Synthesis

Parameter	Value	Reference
Compound A	0.268 kmole	[6]
1-Methoxy-2-propanol	112 L	[6]
Water	48 L	[6]
Sodium Hydroxide	1.30 eq	[6]
Hydrochloric Acid	0.65 eq	[6]
Epichlorohydrin	0.34 eq	[6]
Reaction Time	~34.5 hours	[6]
Yield of Iodixanol	~59.4% (in reaction mixture)	[6]

Potential Applications in Other Organic Synthesis Reactions

While the provided protocol details a specific pharmaceutical application, the properties of **1-methoxy-2-propanol** suggest its potential use in a broader range of organic reactions, including but not limited to:

 Cross-Coupling Reactions: Its moderate boiling point and ability to dissolve a variety of organic and inorganic reagents could make it a suitable solvent for palladium-catalyzed



reactions such as Suzuki, Heck, and Buchwald-Hartwig aminations, particularly when higher temperatures are required.

- Nucleophilic Substitution Reactions: As demonstrated in the Iodixanol synthesis, it can be an
 effective medium for SN2 reactions.
- Grignard Reactions: While ethers like THF are traditional solvents for Grignard reactions, the
 higher boiling point of 1-methoxy-2-propanol could be advantageous in certain cases.
 However, the presence of a hydroxyl group would necessitate its use as a co-solvent or in
 reactions where the Grignard reagent is not quenched.

Further research and process development are encouraged to explore the full potential of **1-methoxy-2-propanol** as a versatile and greener solvent in organic synthesis.

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